

Phomalactone: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Phomalactone*

Cat. No.: *B7840553*

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This technical guide provides a comprehensive overview of the chemical and biological properties of **phomalactone**, a fungal metabolite with notable antifungal activity. This document is intended for researchers, scientists, and professionals in the field of drug development and natural product chemistry.

Chemical Properties

Phomalactone, with the CAS Number 28921-94-0, is a polyketide metabolite produced by various fungi, including species of *Nigrospora* and *Ophiocordyceps*.^{[1][2][3]} Its chemical structure and properties are summarized in the tables below.

Table 1: Chemical Identifiers and Descriptors

Identifier/Descriptor	Value	Source
CAS Number	28921-94-0	[2]
Molecular Formula	C ₈ H ₁₀ O ₃	[2]
Molecular Weight	154.16 g/mol	[2]
IUPAC Name	(5S,6S)-5,6-dihydro-5-hydroxy-6-[(1E)-prop-1-en-1-yl]-2H-pyran-2-one	
Canonical SMILES	C/C=C/[C@H]1--INVALID-LINK--O	[2]
InChI Key	OKDRUMBNXIYUEO-VHJVCUAWSA-N	[2]

Table 2: Physicochemical Properties

Property	Value	Source
Physical Description	Not available	
Melting Point	Not available	
Boiling Point	Not available	
Solubility	Soluble in Dichloromethane, DMSO, and Ethanol.	
Purity	≥70% (Commercially available)	

Biological Activity

Phomalactone has demonstrated significant antifungal properties against a range of plant pathogenic fungi. Its inhibitory activity is particularly potent against certain species, as detailed in the table below.

Table 3: Antifungal Activity of Phomalactone

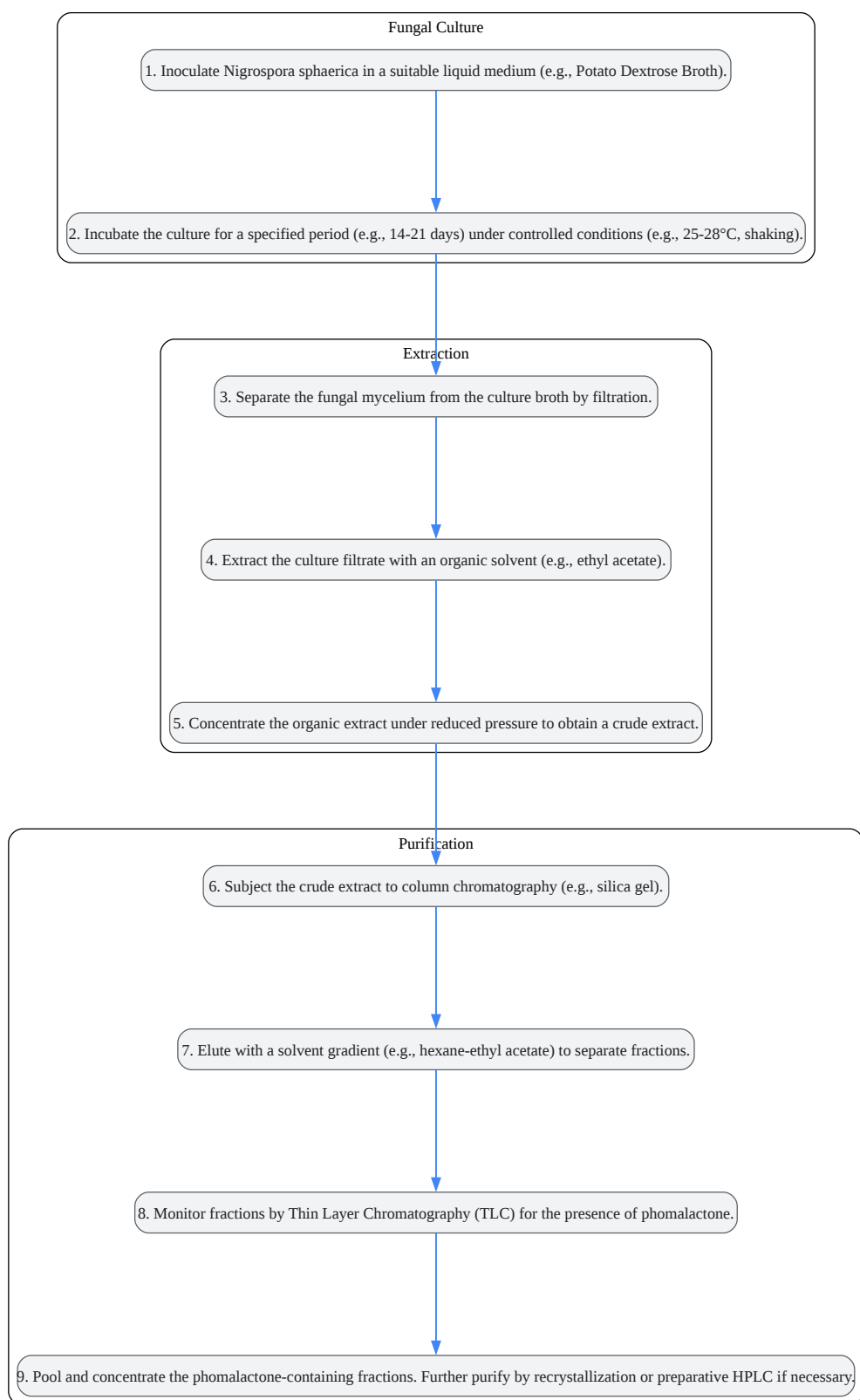
Fungal Species	IC ₅₀ (mg/L)	Source
Phytophthora infestans	0.83	
Pyricularia grisea	83	
Phytophthora capsici	120	
Pythium graminicola	120	
Corticium sasaki	200	
Fusarium oxysporum	>200	
Alternaria alternata	>200	
Botrytis cinerea	>200	
Colletotrichum gloeosporioides	>200	

IC₅₀ (Inhibitory Concentration 50%) is the concentration of a substance that inhibits a biological process by 50%.

Experimental Protocols

Isolation and Purification of Phomalactone from *Nigrospora sphaerica*

The following is a generalized protocol based on methodologies described in the literature for the isolation of **phomalactone** from fungal cultures.

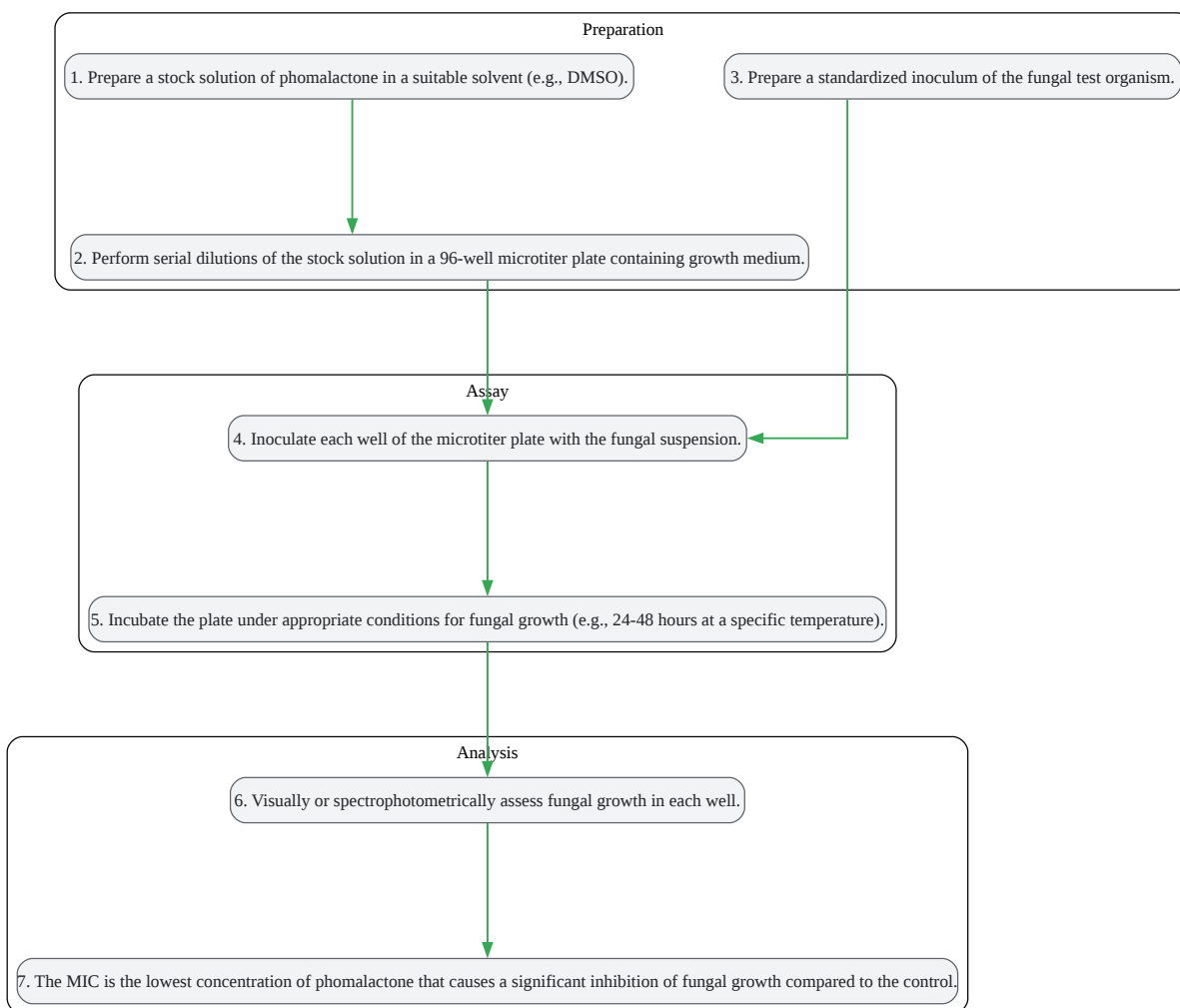


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Isolation and Purification Workflow for **Phomalactone**.

In Vitro Antifungal Susceptibility Testing

The following workflow outlines a typical broth microdilution method to determine the Minimum Inhibitory Concentration (MIC) of **phomalactone** against a target fungus.

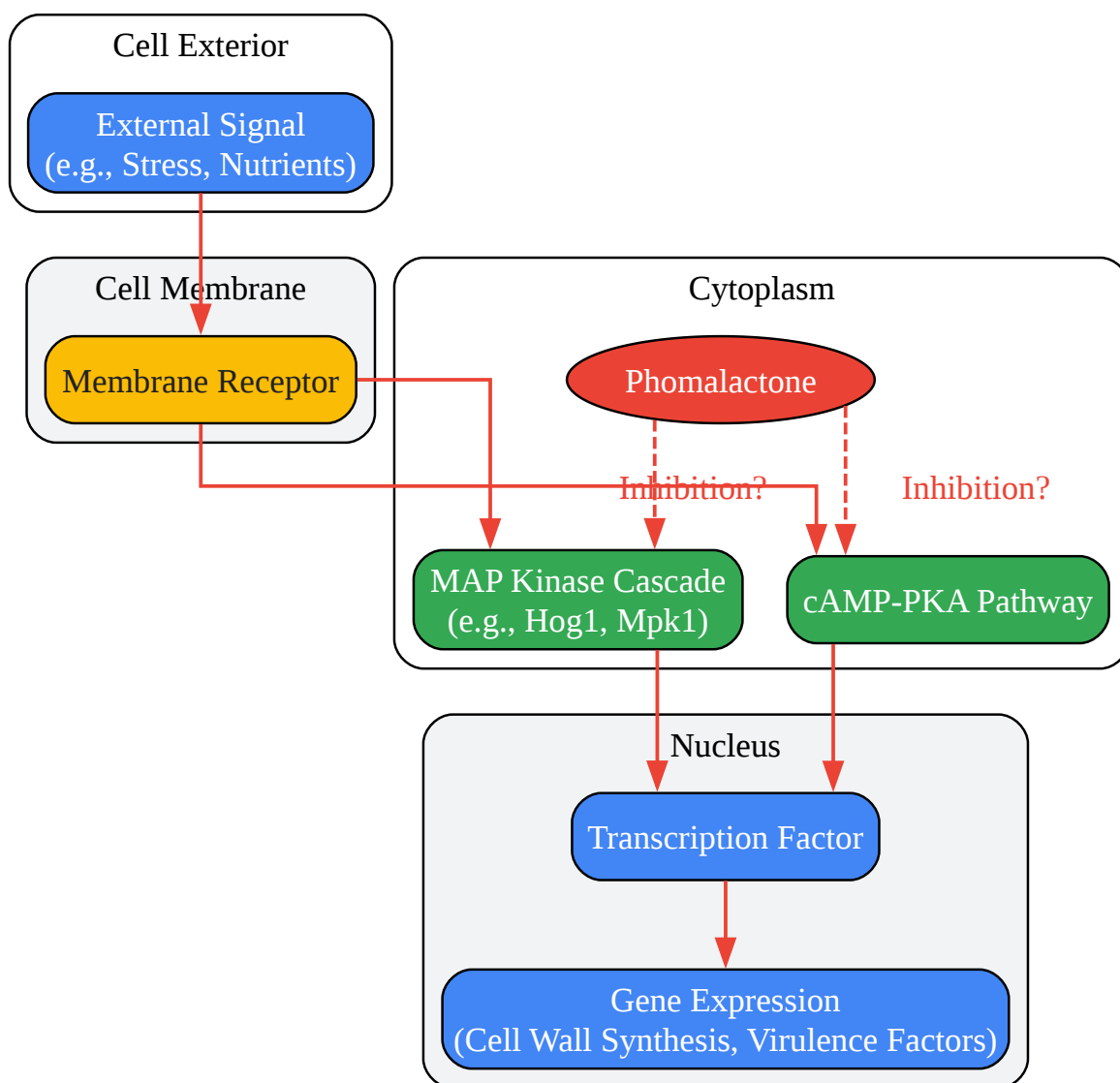


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Workflow for Antifungal Susceptibility Testing.

Hypothetical Signaling Pathway Inhibition

The precise molecular mechanism of **phomalactone**'s antifungal activity has not been fully elucidated. However, many antifungal agents target key signaling pathways essential for fungal growth, virulence, and cell wall integrity. A plausible hypothesis is that **phomalactone** may interfere with one or more of these pathways. Below is a simplified diagram of a generic fungal signaling pathway that could be a potential target.



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Hypothetical Inhibition of Fungal Signaling Pathways by **Phomalactone**.

This diagram illustrates that **phomalactone** could potentially inhibit crucial intracellular signaling cascades, such as the MAP kinase or cAMP-PKA pathways, which are known to regulate fungal stress responses, morphogenesis, and the expression of virulence factors. Disruption of these pathways could lead to the observed antifungal effects. Further research is required to validate this hypothesis and identify the specific molecular targets of **phomalactone**.

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References

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- 2. Phomalactone optimization and production of entomopathogenic fungi by *Ophiocordyceps communis* BCC 1842 and BCC 2763 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. The Mechanistic Targets of Antifungal Agents: An Overview - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Phomalactone: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7840553#phomalactone-cas-number-and-chemical-properties]

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